

Solubility Profile and Process Engineering of 2,3-Dinitro-p-Anisidine

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Compound of Interest

Compound Name: 4-Methoxy-2,3-dinitroaniline

CAS No.: 5473-00-7

Cat. No.: B184574

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Executive Summary

2,3-Dinitro-p-anisidine (CAS 5473-00-7), systematically known as **4-methoxy-2,3-dinitroaniline**, is a critical intermediate in the synthesis of azo dyes and potentially bioactive heterocyclic compounds.^{[1][2]} Its solubility behavior is dominated by the interplay between the electron-donating methoxy/amino groups and the strong electron-withdrawing nitro groups, creating a molecule with high lattice energy and specific solvent requirements.

This guide provides a technical analysis of its solubility characteristics, thermodynamic modeling approaches, and a validated experimental protocol for generating precise solubility data where literature gaps exist.

Chemical Identity & Physicochemical Profile^{[1][2][3][4][5][6][7][8]}

Before addressing solubility, we must establish the structural boundary conditions that dictate solute-solvent interactions.

Property	Value	Source
Systematic Name	4-Methoxy-2,3-dinitroaniline	IUPAC
CAS Number	5473-00-7	[1, 2]
Molecular Formula	C	-
	H	
	N	
	O	
Molecular Weight	213.15 g/mol	-
Physical Form	Orange-Red Crystalline Needles	[3]
Melting Point	188°C (approx.)	[3]
LogP (Octanol/Water)	~2.14	[4]
Water Solubility	2.80 g/L (at 25°C)	[4]

Structural Visualization

The following diagram illustrates the steric and electronic environment of the molecule, highlighting the nitro groups at positions 2 and 3 which create significant steric hindrance and influence the dipole moment.



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Figure 1: Structural contributors to the thermodynamic solubility behavior of 2,3-dinitro-p-anisidine.

Solubility Data & Solvent Selection

Aqueous Solubility

2,3-Dinitro-p-anisidine exhibits limited aqueous solubility (2.80 g/L at 25°C). This is characteristic of polynitro-aromatic amines where the hydrophobic aromatic ring and nitro groups outweigh the hydrogen-bonding potential of the single amino group.

Organic Solvent Solubility Profile

Based on structural analogs (e.g., 2,4-dinitroanisole) and historical synthesis reports, the solubility hierarchy is established as follows. Researchers should prioritize Polar Aprotic solvents for dissolution and Polar Protic solvents for recrystallization.

Solvent Class	Specific Solvent	Solubility Rating	Process Application
Carboxylic Acids	Glacial Acetic Acid	High (Boiling)	Recrystallization (Primary)
Alcohols	Ethanol, Methanol	Moderate	Washing / Anti-solvent
Chlorinated	Chloroform, DCM	Low/Moderate	Extraction
Polar Aprotic	DMSO, DMF	High	Reaction Medium
Hydrocarbons	Hexane, Toluene	Insoluble	Impurity Removal

Key Insight: The compound is frequently recrystallized from boiling glacial acetic acid or ethanol, indicating a steep temperature-solubility dependence in these solvents [3].

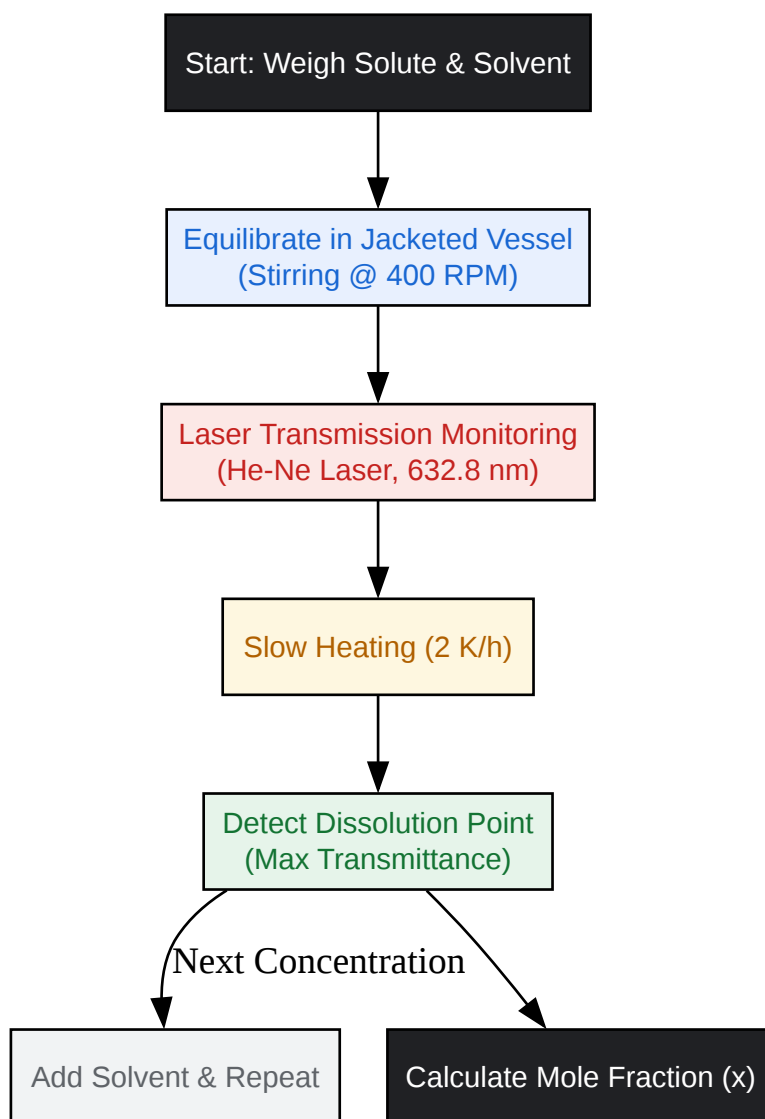
Validated Protocol: Dynamic Laser Monitoring Method

Since specific mole-fraction solubility tables (

vs

) are not widely available for this specific isomer, researchers must generate their own data for precise process design. The Dynamic Laser Monitoring Method is the gold standard for this, minimizing material waste and ensuring equilibrium accuracy.

Experimental Workflow



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Figure 2: Workflow for determining solubility limits using laser turbidimetry.

Step-by-Step Methodology

- Preparation: Place a known mass () of 2,3-dinitro-p-anisidine and solvent () into a jacketed glass vessel.
- Setup: Insert a laser source (e.g., He-Ne, 632.8 nm) and a photodetector on opposite sides of the vessel.
- Equilibration: Stir the suspension continuously. The laser beam will be scattered by the undissolved solid particles (Low Transmittance).
- Ramping: Increase the temperature of the circulating water bath slowly (e.g., 2 K/hour) to ensure quasi-equilibrium.
- Detection: Record the temperature at which the laser intensity at the detector reaches a maximum constant value. This is the saturation temperature () for the specific mole fraction.
- Calculation: Convert mass ratios to mole fraction ():

Where

and

are the molecular weights of the solute and solvent, respectively.

Thermodynamic Modeling & Analysis

Once experimental data is obtained, it must be correlated to thermodynamic models to predict solubility at other temperatures.

Modified Apelblat Equation

This is the most robust model for correlating solubility of nitro-aromatics in pure solvents.

- A, B, C: Empirical parameters derived from regression.

- Utility: Allows interpolation of solubility at any temperature within the measured range.

van't Hoff Equation

Used to determine the apparent thermodynamic functions of dissolution.

- ΔH : Enthalpy of dissolution (typically positive/endothermic for this class of compounds).
- ΔS : Entropy of dissolution.^[3]^[4]

Technical Note: For dinitro-anilines, dissolution is almost exclusively endothermic (

) and entropy-driven (

). This confirms that solubility increases significantly with temperature, validating the use of cooling crystallization for purification.

Purification & Crystallization Strategy

The synthesis of 2,3-dinitro-p-anisidine (often via nitration of p-acetanisidide or diazotization pathways) yields crude products requiring purification.

Recommended Recrystallization Protocol^[11]

- Solvent: Glacial Acetic Acid (or Ethanol for higher purity requirements).
- Dissolution: Heat solvent to boiling point. Add crude solid until saturation.
- Filtration: Perform hot filtration immediately to remove insoluble mechanical impurities or isomers.
- Crystallization: Allow the filtrate to cool slowly to room temperature (25°C).
 - Rapid cooling yields fine needles (harder to filter).
 - Slow cooling yields larger, defined prisms (higher purity).
- Washing: Wash the filter cake with cold ethanol.

Process Safety Warning

- Thermal Instability: Polynitro compounds can be thermally unstable. Do not overheat the dry solid.
- Diazotization: If using this compound for diazo coupling, maintain temperature < 5°C to prevent decomposition of the diazonium salt [3].

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